

# Health and safety information for handling Phenyl methanesulfonate

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## Compound of Interest

Compound Name: Phenyl methanesulfonate

Cat. No.: B095244

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## Phenyl Methanesulfonate: A Technical Guide to Health and Safety

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information for **Phenyl methanesulfonate** (CAS No. 16156-59-5). The information herein is intended to guide researchers, scientists, and professionals in the drug development field on the safe handling, storage, and disposal of this chemical, minimizing exposure risks and ensuring a safe laboratory environment.

## Chemical Identification and Physical Properties

**Phenyl methanesulfonate** is a chemical compound with the molecular formula  $C_7H_8O_3S$ .<sup>[1]</sup> It is also known by other names, including Phenyl mesylate and Methanesulfonic acid, phenyl ester.<sup>[2]</sup> It exists as a solid at room temperature.<sup>[3][4]</sup>

Table 1: Physical and Chemical Properties of **Phenyl Methanesulfonate**

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| CAS Number        | 16156-59-5   | [1][5]    |
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> O <sub>3</sub> S                     | [1]       |
| Molecular Weight  | 172.20 g/mol   | [1][5]    |
| Physical State    | Solid  | [3][4]    |
| Appearance        | White to almost white powder or crystal                            | [6]       |
| Melting Point     | 58-61 °C   | [5][7]    |
| Boiling Point     | 279 °C   | [5][7]    |
| Synonyms          | Phenyl mesylate,<br>Methanesulfonic acid, phenyl ester, NSC 243664 | [2][8]    |

## Hazard Identification and Classification

**Phenyl methanesulfonate** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1] The primary hazards are skin, eye, and respiratory irritation.

Table 2: GHS Hazard Classification for **Phenyl Methanesulfonate**

| Hazard Class  | Hazard Category | GHS Code | Hazard Statement                 | Source(s) |
|---|-----------------|----------|----------------------------------|-----------|
| Skin Corrosion/Irritation   | Category 2      | H315     | Causes skin irritation           | [1][9]    |
| Serious Eye Damage/Eye Irritation   | Category 2      | H319     | Causes serious eye irritation    | [1][9]    |
| Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation) | Category 3      | H335     | May cause respiratory irritation | [1][9]    |

Signal Word: Warning[1][5]

Hazard Pictogram:

-  alt text

## First-Aid Measures

Prompt and appropriate first-aid measures are crucial in the event of exposure to **Phenyl methanesulfonate**.

Table 3: First-Aid Measures for **Phenyl Methanesulfonate** Exposure

| Exposure Route | First-Aid Procedure  | Source(s)                                 |
|----------------|--|---|
| Inhalation     | Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. If breathing is difficult, give oxygen. Get medical attention as soon as possible.   | <a href="#">[10]</a> <a href="#">[11]</a> |
| Skin Contact   | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. Wash clothing before reuse.   | <a href="#">[10]</a> <a href="#">[12]</a> |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. | <a href="#">[3]</a> <a href="#">[10]</a>  |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately.  | <a href="#">[10]</a> <a href="#">[13]</a> |

## Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures, along with the use of appropriate Personal Protective Equipment (PPE), are essential to minimize the risk of exposure.

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[10] Wash hands thoroughly after handling.[10] Avoid breathing dust or fumes.[10] Use only in a well-ventilated area.[10]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[10] Keep the container tightly closed.[10] The recommended storage temperature is room temperature, in a cool and dark place (<15°C).[3]

## Personal Protective Equipment (PPE)

Table 4: Recommended Personal Protective Equipment for Handling **Phenyl Methanesulfonate**

| PPE Type               | Specifications  | Source(s) |
|------------------------|---|-----------|
| Eye/Face Protection    | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. | [13][14]  |
| Skin Protection        | Wear appropriate protective gloves (e.g., nitrile gloves) and clothing to prevent skin exposure.  | [5][13]   |
| Respiratory Protection | A NIOSH-approved respirator (e.g., dust mask type N95) should be used when workplace conditions warrant a respirator's use.   | [5]       |

## Experimental Protocols for Hazard Assessment

The primary hazards of **Phenyl methanesulfonate** are skin and eye irritation. Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are used to assess these endpoints.

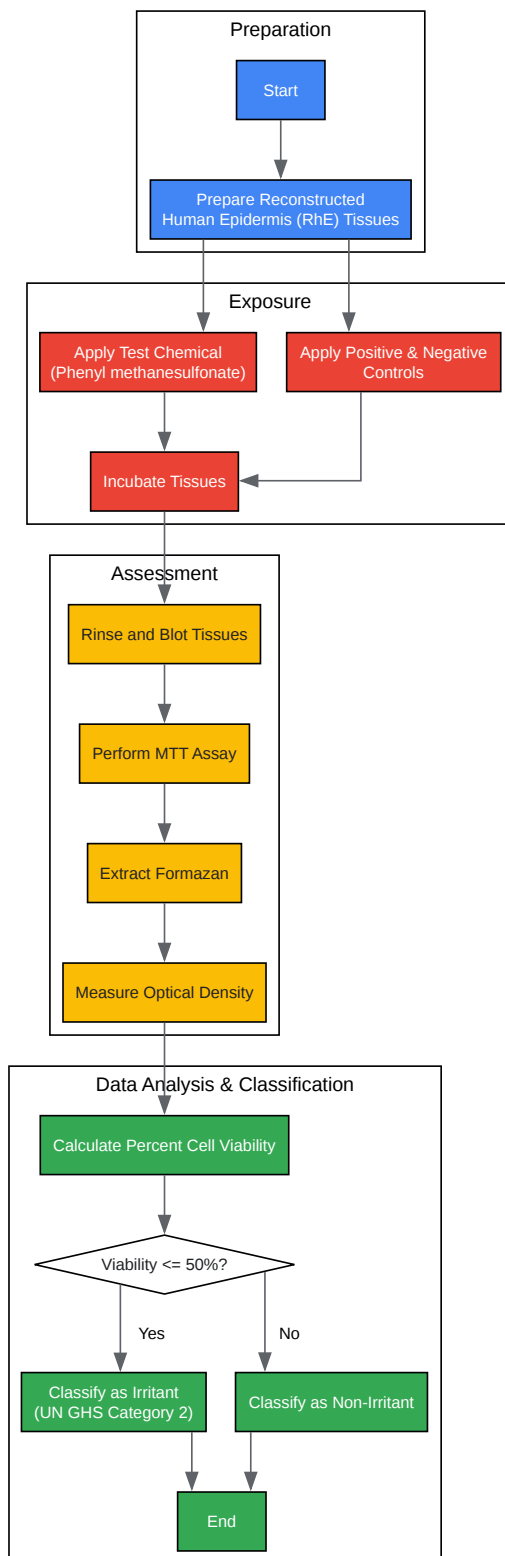
### In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

This in vitro test method utilizes a reconstructed human epidermis model to identify chemicals that cause skin irritation.<sup>[1][15]</sup> The principle of the test is that irritant chemicals will penetrate the stratum corneum and cause cytotoxicity to the underlying keratinocytes.

#### Methodology:

- **Tissue Preparation:** Three-dimensional reconstructed human epidermis (RhE) tissues are cultured to form a multi-layered, differentiated model of the human epidermis.<sup>[15]</sup>
- **Test Chemical Application:** The test chemical is applied topically to the surface of the RhE tissue.<sup>[1]</sup>
- **Incubation:** The treated tissues are incubated for a defined period.
- **Viability Assessment:** Following exposure, the cell viability is determined using a quantitative method, typically the MTT assay.<sup>[1][15]</sup> In this assay, the vital dye MTT is converted to a blue formazan salt by the mitochondria of viable cells. The amount of formazan produced is proportional to the number of viable cells.
- **Data Analysis:** The cell viability of the test chemical-treated tissues is compared to that of negative control-treated tissues. A chemical is identified as an irritant if the tissue viability is reduced below a certain threshold ( $\leq 50\%$  for UN GHS Category 2).<sup>[1]</sup>

## Workflow for In Vitro Skin Irritation Test (OECD 439)

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Caption: Workflow for the OECD 439 in vitro skin irritation test.

## Toxicological Information

The primary toxicological effects of **Phenyl methanesulfonate** are local irritation to the skin, eyes, and respiratory system.[1] Systemic toxicity data is not readily available. The irritant effects are likely due to the chemical's ability to cause damage to cells upon direct contact.

## Disposal Considerations

Dispose of **Phenyl methanesulfonate** and its containers in accordance with local, regional, and national regulations.[10] It is recommended to dispose of this chemical through a licensed professional waste disposal service.[10]

## Conclusion

**Phenyl methanesulfonate** is a chemical that requires careful handling due to its potential to cause skin, eye, and respiratory irritation. By adhering to the safety precautions outlined in this guide, including the use of appropriate personal protective equipment and proper handling and storage procedures, researchers and scientists can minimize the risks associated with its use. The provided information on standardized testing protocols offers insight into the methods used to determine the hazardous properties of such chemicals.

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